

Technical Guide: 1-(2-Chloroethyl)-3-(4-cyanophenyl)urea Structure & Synthesis

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)-1-(4-cyanophenyl)urea

Cat. No.: B11882450

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Executive Summary & Nomenclature Clarification

Compound Identity:

- IUPAC Name: 1-(2-Chloroethyl)-3-(4-cyanophenyl)urea^[1]
- Common Synonym:
 - (2-Chloroethyl)-
 - (4-cyanophenyl)urea
- CAS Registry Number: 13908-43-5^[2]
- Molecular Formula:
^[2]^[3]
- Molecular Weight: 223.66 g/mol

Critical Note on Nomenclature (1,1- vs. 1,3-Isomer): While some commercial databases (e.g., CymitQuimica) may list this entry as **1-(2-Chloroethyl)-1-(4-cyanophenyl)urea**, the CAS number 13908-43-5 corresponds to the 1,3-disubstituted urea. The 1,1-isomer (where both the chloroethyl and cyanophenyl groups are attached to the same nitrogen) is chemically distinct and less common in this specific pharmacological class. This guide focuses on the verified 1,3-isomer structure, which aligns with the standard nitrosourea metabolite pattern (denitrosated analogs of drugs like CCNU/Lomustine).

Chemical Structure Analysis

The molecule consists of three distinct structural domains that define its reactivity and biological potential.

2.1 Structural Domains

- Urea Bridge (

):

- Acts as the central scaffold connecting the two functional groups.
- Provides hydrogen bond donor/acceptor sites critical for binding affinity in biological targets.
- Susceptible to hydrolysis under strongly acidic or basic conditions.

- 2-Chloroethyl Group (

):

- An alkylating moiety typical of the nitrogen mustard class.
- Mechanism: Under physiological conditions, the chloroethyl group can undergo intramolecular cyclization to form an aziridinium ion (though less spontaneously in ureas compared to amines), or react directly as an electrophile.
- In nitrosoureas (the likely precursors), this group is responsible for DNA alkylation (cross-linking). In the urea form, its reactivity is modulated by the electron-withdrawing urea carbonyl.

- 4-Cyanophenyl Ring ():
 - Electronic Effect: The cyano () group is a strong electron-withdrawing group (EWG) at the para position.
 - Impact: This reduces the electron density on the adjacent nitrogen (N3), increasing the acidity of the N-H proton and potentially enhancing the stability of the urea linkage against enzymatic degradation compared to electron-rich analogs.
 - Lipophilicity: The aromatic ring contributes to the molecule's lipophilicity (), facilitating membrane permeability.

2.2 Structural Visualization (DOT Diagram)

The following diagram illustrates the connectivity and functional groups of 1-(2-Chloroethyl)-3-(4-cyanophenyl)urea.

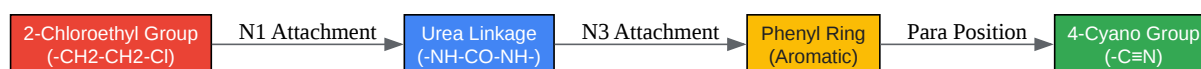


Figure 1: Structural Connectivity of 1-(2-Chloroethyl)-3-(4-cyanophenyl)urea (CAS 13908-43-5)

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Synthesis & Production Protocols

The synthesis of 1-(2-Chloroethyl)-3-(4-cyanophenyl)urea typically follows a nucleophilic addition mechanism involving an isocyanate and an amine.

3.1 Synthetic Pathway

Reaction: 4-Cyanophenyl isocyanate + 2-Chloroethylamine Hydrochloride

Product

Mechanism:

- **Base Activation:** 2-Chloroethylamine hydrochloride is neutralized with a base (e.g., Triethylamine) to release the free amine.
- **Nucleophilic Attack:** The lone pair on the nitrogen of 2-chloroethylamine attacks the electrophilic carbon of the isocyanate group () on the 4-cyanophenyl isocyanate.
- **Proton Transfer:** A rapid proton transfer stabilizes the urea linkage.

3.2 Experimental Protocol (Standardized)

- **Reagents:**
 - 4-Cyanophenyl isocyanate (1.0 eq)
 - 2-Chloroethylamine hydrochloride (1.1 eq)
 - Triethylamine (TEA) (1.2 eq)
 - Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF), anhydrous.
- **Procedure:**
 - **Preparation:** Dissolve 2-chloroethylamine hydrochloride in anhydrous DCM at under inert atmosphere ().
 - **Activation:** Add TEA dropwise. Stir for 15 minutes to generate the free amine in situ.
 - **Addition:** Add a solution of 4-cyanophenyl isocyanate in DCM dropwise to the reaction mixture, maintaining temperature .
 - **Reaction:** Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor via TLC (Hexane:Ethyl Acetate).

- Workup: Quench with water. Extract with DCM (). Wash organic layer with brine, dry over , and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Silica gel).

3.3 Synthesis Workflow Diagram

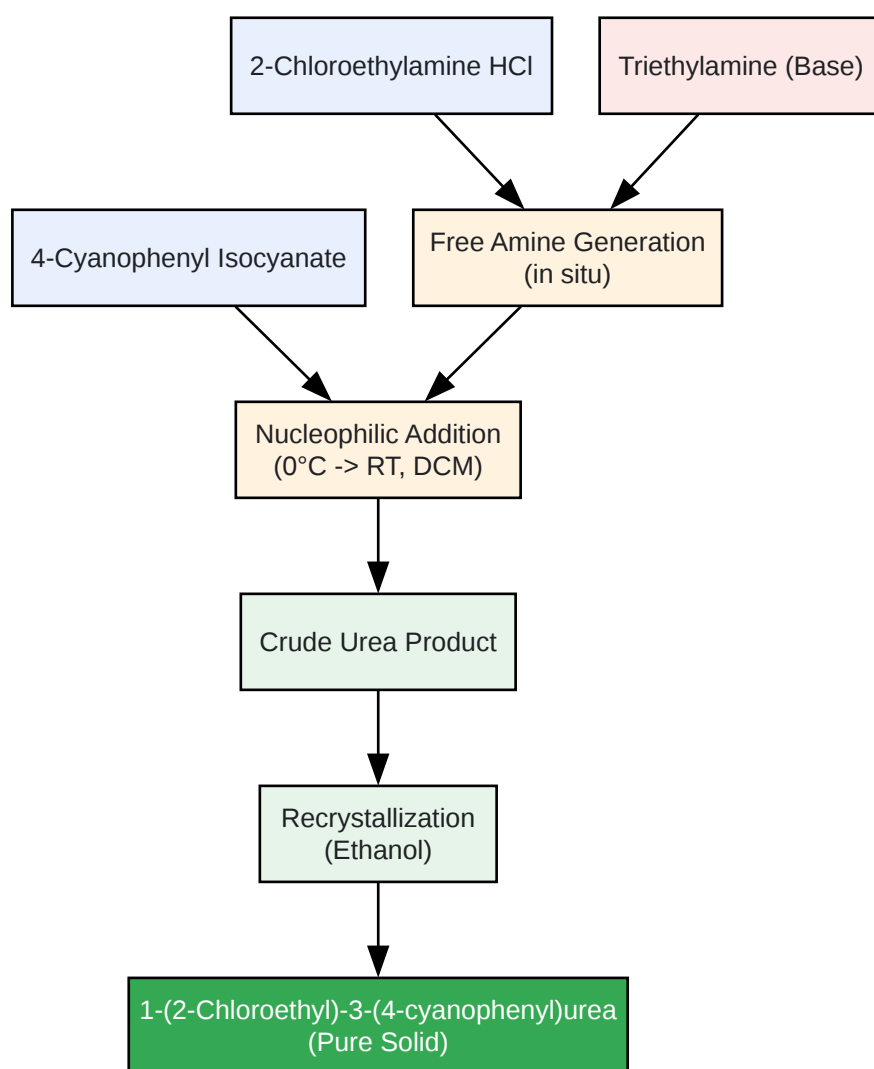


Figure 2: Synthetic Pathway for 1-(2-Chloroethyl)-3-(4-cyanophenyl)urea

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Physicochemical Properties Data

Property	Value / Description	Note
Physical State	Solid (Crystalline powder)	Typically white to off-white.
Melting Point	(Estimated)	Analogues (e.g., 4-bromo) melt ~177°C; 3-chloro-4-cyano ~111°C.
Solubility	DMSO, DMF, Methanol	Sparingly soluble in water; soluble in polar organic solvents.
Stability	Stable under standard conditions.	Avoid strong acids/bases (hydrolysis risk).
Reactivity	Alkylating agent potential.	2-chloroethyl group can react with nucleophiles (e.g., thiols).
Lipophilicity	(Predicted)	Moderate lipophilicity due to the aromatic ring.

Applications & Biological Context

- Nitrosourea Metabolite Modeling:** This compound serves as a model for the denitrosated metabolite of potential nitrosourea drugs (e.g., analogs of CCNU where the cyclohexyl ring is replaced by a cyanophenyl group). In drug metabolism studies, the loss of the nitroso group () from a nitrosourea yields the corresponding urea, which is often pharmacologically inactive as an alkylating agent but relevant for toxicity profiles.
- Synthetic Intermediate:** It acts as a precursor for the synthesis of 1-(2-chloroethyl)-1-nitroso-3-(4-cyanophenyl)urea, a theoretical anticancer agent designed to combine the alkylating power of the chloroethyl-nitrosourea moiety with the electronic properties of the cyanophenyl group.
- Analytical Standard:** Used as a reference standard in HPLC/MS assays to identify impurities or degradation products in pharmaceutical formulations containing chloroethyl-urea derivatives.

References

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